

Essential Safety and Logistical Information for Handling ZM241385

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZM260384

Cat. No.: B1684411

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IMPORTANT DISCLAIMER: No safety information could be found for the compound "ZM260384". The following information is for ZM 241385, a known adenosine A2A receptor antagonist. It is critically important to obtain and consult the specific Safety Data Sheet (SDS) for the exact compound you are handling before undertaking any procedures. This guide is provided for informational purposes based on a likely typographical error and should not be considered a substitute for a substance-specific SDS.

This guide furnishes essential safety protocols, operational plans, and disposal procedures for researchers, scientists, and drug development professionals handling ZM 241385. By adhering to these guidelines, you can ensure a safe laboratory environment and maintain the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

ZM 241385 is a potent and selective antagonist of the A2A adenosine receptor.^{[1][2]} While specific toxicity data is limited, it is prudent to handle this compound with care as a potentially hazardous substance. The following personal protective equipment is recommended to minimize exposure.

PPE Category	Item	Specification/Recommendation
Eye and Face Protection	Safety Glasses with Side Shields	Required for all handling procedures to protect against splashes.
Chemical Splash Goggles	Recommended when there is a significant risk of splashing.	
Face Shield	To be worn in addition to safety glasses or goggles when handling large quantities or during procedures with a high risk of splashing.[3]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or latex gloves are suitable for incidental contact. [4] The specific glove material should be selected based on the solvent used to dissolve the compound. Always inspect gloves for tears or holes before use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn at all times.
Chemical-Resistant Apron	Recommended when handling large quantities.	

Respiratory Protection

Not Generally Required

For handling small quantities of the powder in a well-ventilated area, respiratory protection is not typically necessary. If aerosols may be generated or if working outside of a ventilated enclosure, a risk assessment should be performed to determine if a respirator is needed.^[4]

Operational and Disposal Plans

Handling and Storage:

- Storage: Store ZM 241385 as a powder at 2-8°C.^[5] Protect from light.
- Solutions: Prepare stock solutions in solvents like DMSO.^[6] Once reconstituted, it is recommended to aliquot and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months at this temperature.^[2]
- Handling: Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin and eyes. Avoid inhalation of dust. Use in a well-ventilated area or in a chemical fume hood.

Disposal Plan:

Dispose of waste in accordance with local, state, and federal regulations.

- Unused Compound: Dispose of as chemical waste. Do not discard down the drain.
- Contaminated Materials: Gloves, pipette tips, and other disposable materials that have come into contact with ZM 241385 should be placed in a designated chemical waste container.
- Solutions: Waste solutions should be collected in a sealed, properly labeled hazardous waste container.

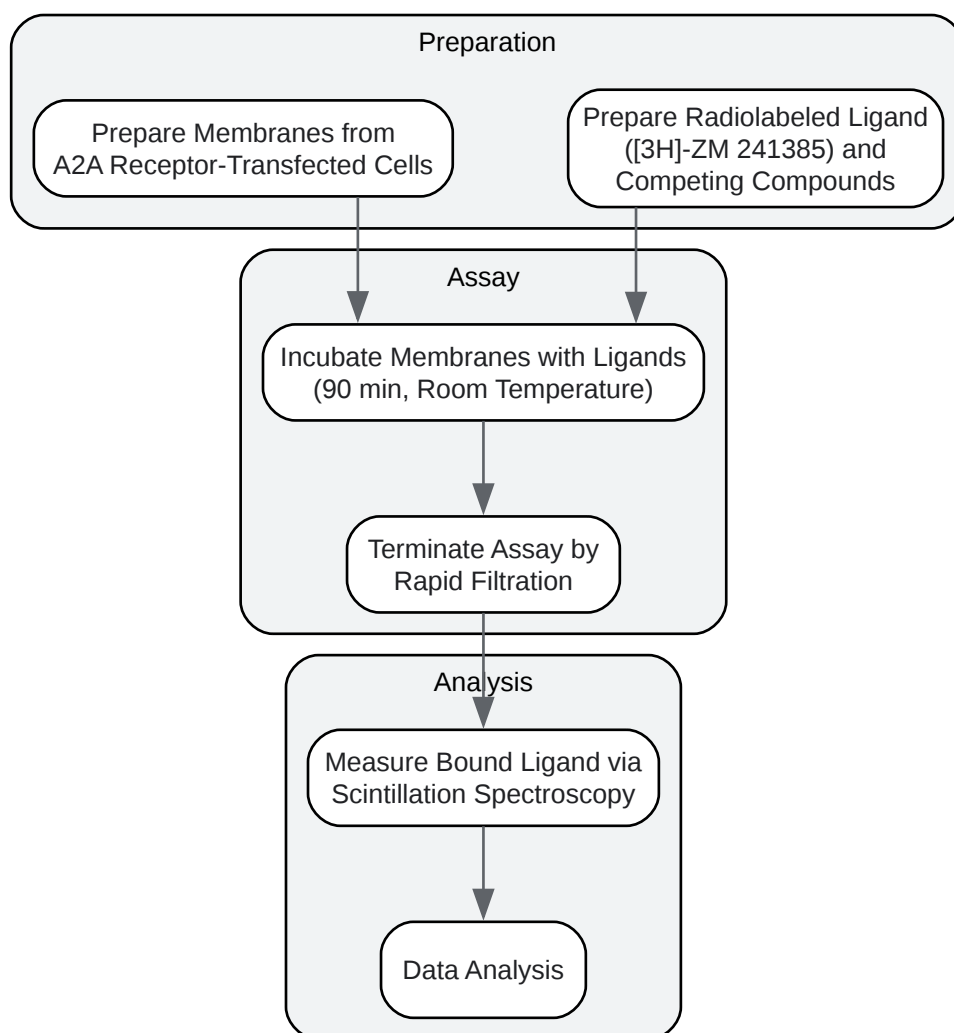
Experimental Protocols

Radioligand Binding Assay for A2A Receptor:

This protocol is a generalized example based on methodologies found in the literature.[\[7\]](#)[\[8\]](#)

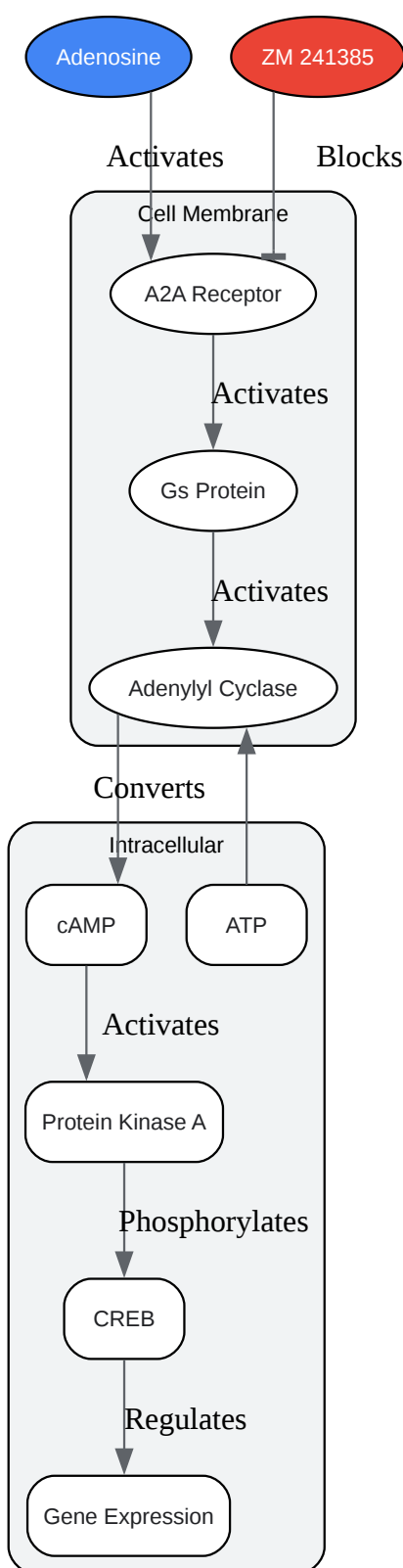
- Membrane Preparation: Utilize membranes from cells transiently transfected with the adenosine A2A receptor.
- Incubation: Incubate the cell membranes with the radiolabeled ligand $[3H]$ -ZM 241385 in the presence or absence of competing compounds.
- Termination: After a 90-minute incubation at room temperature, terminate the assay by rapid filtration.
- Measurement: Measure the bound ligand by scintillation spectroscopy.

Visualizations



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Experimental Workflow for Radioligand Binding Assay.



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Simplified Adenosine A2A Receptor Signaling Pathway.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com